

Technical Data Sheet: 2-Chloro-N,N-dimethylpropanamide

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Compound of Interest

Compound Name: 2-Chloro-N,N-dimethylpropanamide

Cat. No.: B087885

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Prepared for: Researchers, scientists, and drug development professionals.

This document provides core technical data regarding the molecular weight of **2-Chloro-N,N-dimethylpropanamide**, a chemical compound relevant in various research and development applications.

Molecular Properties

The fundamental molecular characteristics of **2-Chloro-N,N-dimethylpropanamide** are summarized below. The molecular weight is derived from its chemical formula and the atomic weights of its constituent elements.

Parameter	Value	Reference
Molecular Formula	C ₅ H ₁₀ ClNO	[1][2][3][4]
Molecular Weight	135.59 g/mol	[1][3][4]
CAS Number	10397-68-9	[1][2][3]

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula (C₅H₁₀ClNO). The standard atomic weights used for this calculation are

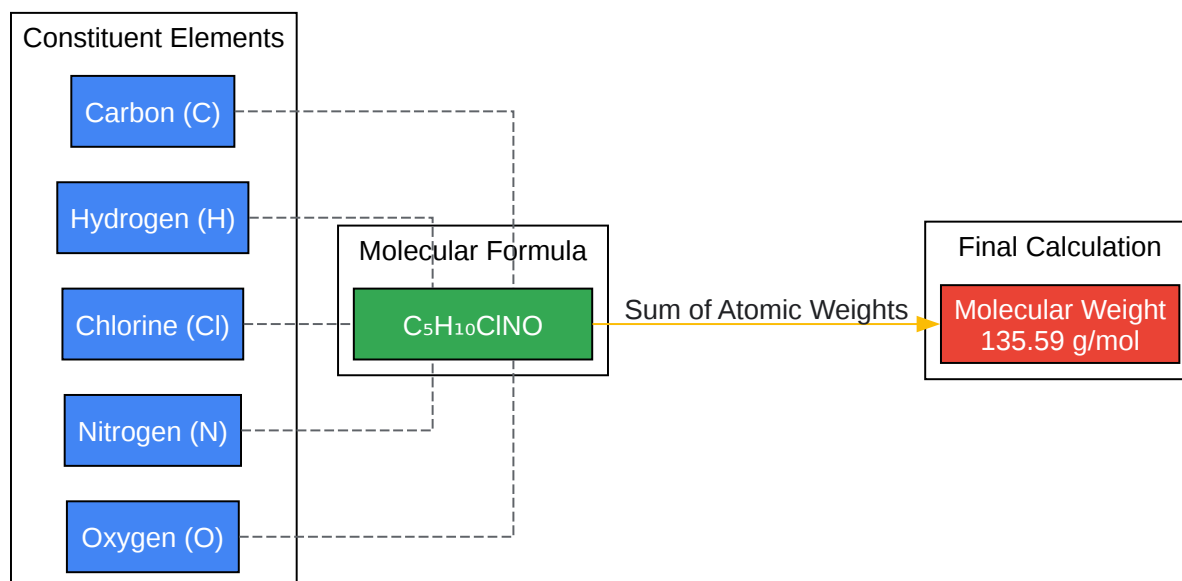
detailed in the table below.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	5	12.011	60.055
Hydrogen	H	10	1.008	10.080
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Total	135.594			

Note: The slight difference between the calculated total and the reported molecular weight[1][3][4] can be attributed to the use of specific isotopic weights versus standard atomic weights in different databases.

Derivation Logic

The following diagram illustrates the logical flow from the elemental composition to the final calculated molecular weight of the compound.



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